

Disulfoton: A Technical Guide to its Chemical Properties, Structure, and Biological Interactions

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Compound of Interest

Compound Name: *Disulfoton*

Cat. No.: *B1670778*

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Introduction

Disulfoton is an organophosphate insecticide and acaricide, recognized for its systemic activity against a range of sucking insects.^[1] Belonging to the organothiophosphate chemical family, it functions as a potent acetylcholinesterase (AChE) inhibitor.^{[2][3]} This technical guide provides an in-depth overview of the chemical and physical properties of **Disulfoton**, its molecular structure, and the methodologies used to characterize its biological activity and metabolic fate.

Chemical Structure and Identification

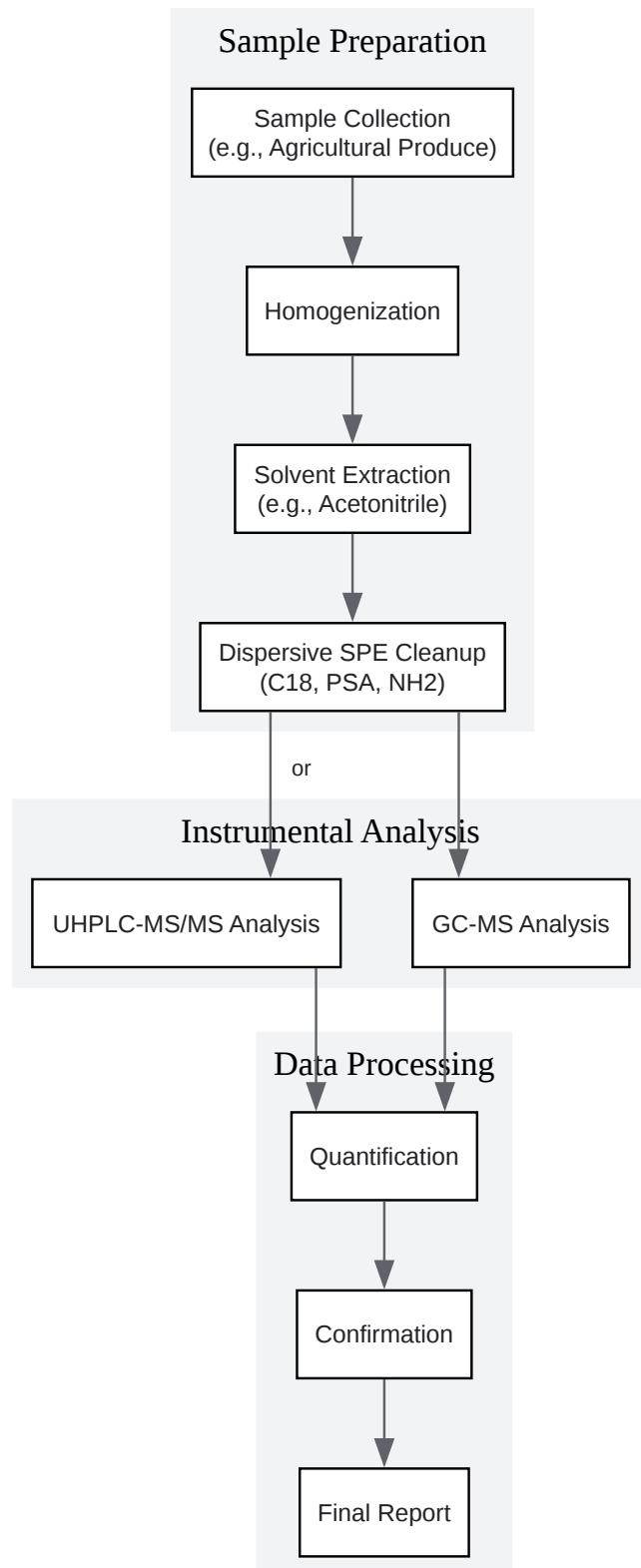
Disulfoton, chemically known as O,O-diethyl S-[2-(ethylthio)ethyl] phosphorodithioate, is a synthetic compound that does not occur naturally.^{[1][4]} The technical product is typically a dark, yellowish oily liquid with a characteristic sulfurous odor.^{[3][4]}

Molecular Structure:

Caption: Metabolic pathway of **Disulfoton**.

Experimental Workflow for Disulfoton Analysis

The following diagram illustrates a typical workflow for the analysis of **Disulfoton** residues in a given sample, from sample collection to final data analysis.



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Caption: Workflow for **Disulfoton** residue analysis.

Conclusion

This technical guide has provided a detailed overview of the chemical structure, physicochemical properties, and biological interactions of **Disulfoton**. The outlined experimental protocols for acetylcholinesterase inhibition assays and chromatographic analysis offer a foundation for researchers and scientists working with this compound. A thorough understanding of these aspects is essential for its safe handling, the development of analytical methods, and the assessment of its toxicological and environmental impact.

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